

Application Notes: Pimelic Acid as a Reference Standard in Analytical Chemistry

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Compound of Interest

Compound Name: *Pimelic Acid*

Cat. No.: *B051487*

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Introduction

Pimelic acid (Heptanedioic acid) is a naturally occurring dicarboxylic acid that serves as a valuable reference standard in a multitude of analytical applications.^{[1][2][3]} Its stable, non-volatile nature and structural similarity to other dicarboxylic acids and related metabolites make it an ideal candidate for use as an internal or external standard in chromatographic and mass spectrometric techniques. These applications are critical in diverse fields such as clinical diagnostics, metabolomics, pharmaceutical development, and polymer science.^{[1][4][5][6]} This document provides detailed application notes and protocols for the effective use of **pimelic acid** as a reference standard.

Physicochemical Properties and Data

A comprehensive understanding of the physicochemical properties of **pimelic acid** is essential for its proper handling and application as a reference standard.

Property	Value	Reference
Chemical Formula	C ₇ H ₁₂ O ₄	[1][4]
Molecular Weight	160.17 g/mol	[1][4]
Appearance	White crystalline solid	[1][3]
Melting Point	103-107 °C	[1][4]
Boiling Point	212 °C at 10 mmHg	[4]
Solubility	Soluble in water (25 g/L at 13 °C), ethanol, and acetone.	[1]
pKa (at 25°C)	4.71	[1]

Applications in Analytical Chemistry

Pimelic acid is a versatile reference standard with broad applications across various analytical platforms.

- **Gas Chromatography-Mass Spectrometry (GC-MS):** As a non-volatile compound, **pimelic acid** requires derivatization to a more volatile form, typically through silylation, before GC-MS analysis. It is commonly used as an internal standard for the quantification of other organic acids in biological matrices such as urine and serum.[5][7][8]
- **High-Performance Liquid Chromatography (HPLC):** **Pimelic acid** can be analyzed directly by reversed-phase HPLC with UV detection at low wavelengths (around 200-210 nm).[4] It serves as an excellent external or internal standard for the analysis of other dicarboxylic acids and related compounds. Derivatization with chromophoric or fluorophoric reagents can enhance detection sensitivity.[2]
- **Metabolomics:** In untargeted and targeted metabolomics studies, **pimelic acid** can be used as a surrogate standard to monitor and correct for variations in sample preparation and instrument response, ensuring data quality and comparability across samples.

Experimental Workflows

The following diagrams illustrate typical experimental workflows for the analysis of organic acids using **pimelic acid** as an internal standard.



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